

Solubility of Boc-Asp(OBzl)-ONp: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **Boc-Asp(OBzl)-ONp**

Cat. No.: **B558378**

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An In-depth Examination of the Solubility Characteristics of a Key Peptide Synthesis Reagent

For researchers and professionals in the field of drug development and peptide chemistry, understanding the solubility of reagents is paramount for reaction efficiency, purification, and overall success of a synthesis campaign. N- α -tert-Butoxycarbonyl-L-aspartic acid β -benzyl ester α -p-nitrophenyl ester, commonly abbreviated as **Boc-Asp(OBzl)-ONp**, is a widely utilized activated ester for the introduction of an aspartic acid residue in peptide synthesis. Its solubility profile dictates the choice of reaction and purification solvents. This technical guide provides a comprehensive overview of the solubility of **Boc-Asp(OBzl)-ONp** in common organic solvents, based on available data and its application in synthetic protocols.

Core Understanding of Boc-Asp(OBzl)-ONp

Boc-Asp(OBzl)-ONp is a crystalline solid at room temperature. Its molecular structure, featuring a bulky tert-butoxycarbonyl (Boc) protecting group, a benzyl ester on the side chain, and a p-nitrophenyl (ONp) activating group, contributes to its solubility characteristics. The presence of both hydrophobic (benzyl, Boc) and polar (ester, nitro) functionalities allows for its dissolution in a range of organic solvents. While precise quantitative solubility data is not extensively published, a qualitative understanding can be derived from its common usage in peptide synthesis literature.

Data Presentation: Qualitative Solubility of Boc-Asp(OBzl)-ONp

The following table summarizes the qualitative solubility of **Boc-Asp(OBzl)-ONp** in frequently used organic solvents in a laboratory setting. This information is collated from product data sheets, safety data sheets, and contextual information from synthetic protocols.

Solvent	Abbreviation	Qualitative Solubility	Remarks
N,N-Dimethylformamide	DMF	Readily Soluble	Commonly used as a solvent for peptide coupling reactions involving Boc-Asp(OBzl)-ONp. It effectively solvates the reactants, facilitating the reaction.
Dichloromethane	DCM	Soluble	Another common solvent for peptide coupling reactions. Boc-Asp(OBzl)-ONp is sufficiently soluble for most synthetic applications.
Chloroform	CHCl ₃	Soluble	Similar to DCM, chloroform can be used as a solvent for reactions and purification (e.g., chromatography).
Tetrahydrofuran	THF	Soluble	Often used in the synthesis and purification of protected amino acids.
Ethyl Acetate	EtOAc	Moderately Soluble	Frequently used as a solvent for extraction and chromatography of peptide intermediates. Solubility may be

			lower compared to chlorinated solvents or DMF.
Acetonitrile	MeCN	Sparingly Soluble	While used in HPLC analysis, its utility as a reaction solvent for Boc-Asp(OBzl)-ONp at high concentrations may be limited.
1,4-Dioxane	-	Soluble	Product data sheets indicate that optical rotation is measured in dioxane at a concentration of 1 g/100 mL, confirming its solubility.
Methanol	MeOH	Sparingly Soluble	Generally, protected amino acids have limited solubility in alcohols. Methanol is more commonly used for precipitation or washing.
Diethyl Ether	Et ₂ O	Poorly Soluble	Often used as an anti-solvent to precipitate the product from reaction mixtures or during recrystallization.

Experimental Protocols

The solubility of a reagent is best understood in the context of its application. Below are generalized experimental protocols that highlight the use of **Boc-Asp(OBzl)-ONp** in specific solvents, providing an implicit understanding of its solubility.

Protocol 1: Typical Peptide Coupling Reaction in DMF

- Dissolution: Dissolve the N-terminally deprotected peptide (1.0 eq) in anhydrous N,N-Dimethylformamide (DMF) to achieve a concentration of approximately 0.1 M.
- Addition of Reagents: To this solution, add **Boc-Asp(OBzl)-ONp** (1.2 eq) and a suitable base such as N,N-Diisopropylethylamine (DIPEA) (1.5 eq).
- Reaction: Stir the reaction mixture at room temperature for 4-24 hours, monitoring the progress by TLC or LC-MS.
- Work-up: Upon completion, the reaction mixture is typically diluted with a solvent in which the product is soluble but the by-products are not, such as ethyl acetate, and washed with aqueous solutions to remove excess reagents and DMF.

In this protocol, the ready dissolution of **Boc-Asp(OBzl)-ONp** in DMF at a concentration relevant for the reaction (in excess of 0.1 M) is demonstrated.

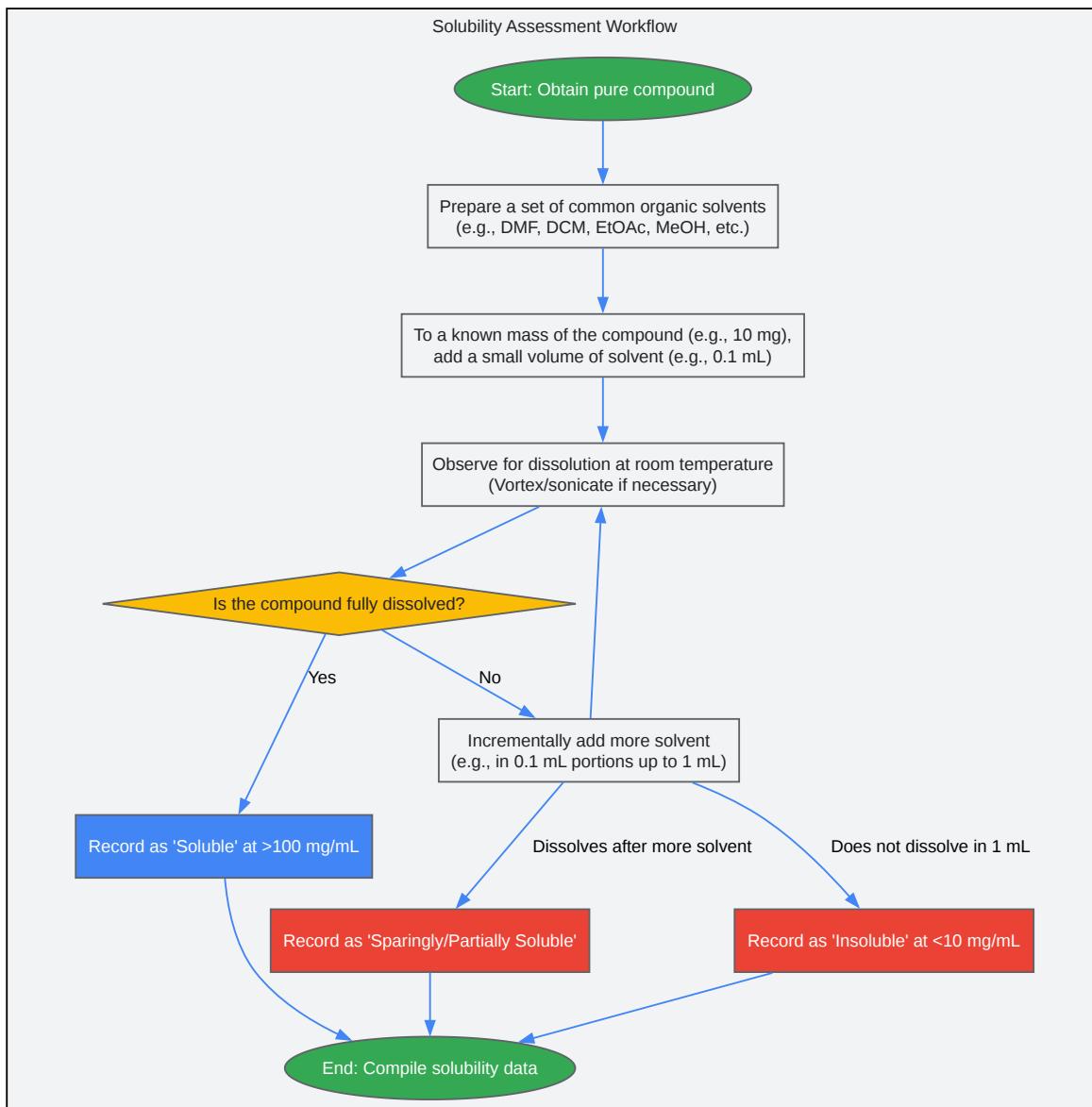
Protocol 2: Purification by Column Chromatography

- Sample Preparation: Dissolve the crude reaction mixture containing the Boc-Asp(OBzl)-protected peptide in a minimal amount of dichloromethane (DCM) or chloroform.
- Chromatography: Load the solution onto a silica gel column pre-equilibrated with a non-polar solvent (e.g., hexane or petroleum ether).
- Elution: Elute the column with a gradient of ethyl acetate in hexane (e.g., 10% to 50% ethyl acetate).
- Collection: Collect the fractions containing the desired product, as identified by TLC analysis.

This protocol implies that **Boc-Asp(OBzl)-ONp** and its resulting peptide derivatives are soluble in mixtures of ethyl acetate and hexane, allowing for chromatographic purification.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for determining the qualitative solubility of a new compound, such as a protected amino acid, in various organic solvents.



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Caption: A flowchart for determining the qualitative solubility of a chemical compound.

This guide provides a foundational understanding of the solubility of **Boc-Asp(OBzl)-ONp** for professionals in peptide synthesis and drug development. While quantitative data remains

elusive in public literature, the provided qualitative assessment and experimental context offer practical insights for the effective use of this important reagent. Researchers are encouraged to perform small-scale solubility tests, as outlined in the workflow diagram, to determine the optimal solvent and concentration for their specific applications.

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